

2-Chloropentan-3-one stability storage

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Compound Focus: 2-Chloropentan-3-one

CAS No.: 17042-21-6

Cat. No.: S784957

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Stability & Storage Overview

2-Chloropentan-3-one is an α -chloro ketone that requires specific handling to maintain stability. The quantitative data on its properties are summarized in the table below.

Property	Value / Description	Source
CAS Number	17042-21-6	[1]
Molecular Formula	C ₅ H ₉ ClO	[1]
Molecular Weight	120.577 g/mol	[1]
Purity	95% to 98% min (from suppliers)	[2]
Key Storage Requirement	Must be stored in a refrigerator	[3]
Main Impurity	2,4-Dichloropentan-3-one (approx. 5%)	[3]

Frequently Asked Questions (FAQs)

- Q1: What is the most critical rule for storing 2-Chloropentan-3-one?

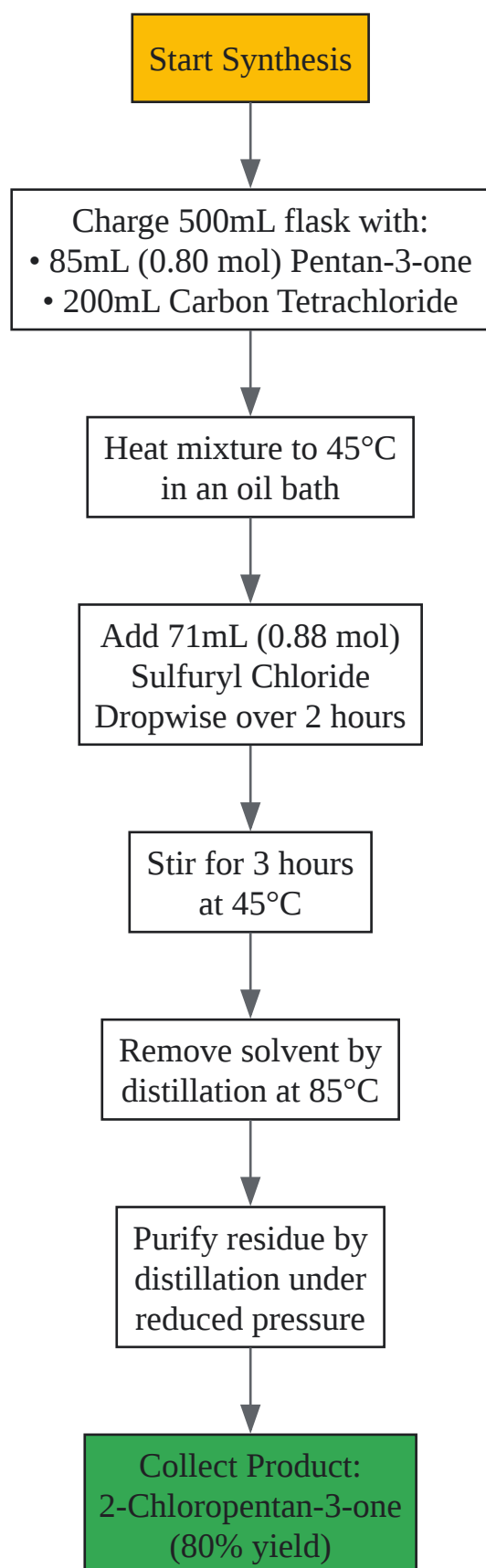
- **A1:** The compound must be stored in a refrigerator [3]. While the exact reason is not specified in the literature, this practice is standard for stabilizing reactive intermediates and slowing potential decomposition.
- **Q2: Can trace impurities interfere with its use in synthesis?**
 - **A2:** In at least one key application, trace amounts of the common impurity **2,4-dichloropentan-3-one** do not interfere with the subsequent reaction, specifically a [4+3] cycloaddition [3]. However, the impact of impurities should be evaluated for each specific synthetic protocol.
- **Q3: What is a major synthetic application of 2-Chloropentan-3-one?**
 - **A3:** It serves as a key precursor for generating oxyallyl cations, which are used in **[4+3] cycloaddition reactions** to construct seven-membered rings and complex bicyclic structures like 8-oxabicyclo[3.2.1]oct-6-en-3-one, which are valuable in natural product synthesis [3].

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Formation of polychlorinated byproducts	Common side reaction during synthesis; excess chlorinating agent or prolonged reaction time.	Optimize reaction conditions: control the amount of chlorinating agent (e.g., SO ₂ Cl ₂) and reaction time [4] [3].
Low yield or failed cycloaddition	Instability of the α -chloro ketone; suboptimal reaction conditions for the cycloaddition.	Ensure proper refrigerated storage. Use freshly distilled material. Re-optimize cycloaddition conditions (e.g., solvent, base, equivalents) [3].

Synthesis Protocol

The following workflow outlines a standard procedure for synthesizing **2-Chloropentan-3-one**, adapted from *Organic Syntheses* [3].



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Key Details:

- **Reaction Vessel:** 500-mL, two-necked, round-bottomed flask with a reflux condenser and addition funnel.
- **Temperature:** Maintained at 45°C during reaction.
- **Work-up:** The carbon tetrachloride solvent is first removed by atmospheric pressure distillation. The crude product is then purified by **distillation under reduced pressure**, collecting the fraction boiling at **80-102°C (62 mmHg)**.
- **Yield:** Approximately **80%** [3].

Practical Notes

- **Handling Precautions:** Although specific hazard codes are not provided in the search results, the synthesis protocol uses carbon tetrachloride (a known hazardous substance) and sulfuryl chloride, indicating that this reaction should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE) [3].
- **Characterization:** The procedure references an NMR analysis described by Wyman and Kaufman for verifying the identity and purity of the final product [3].

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References

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